

(2E)-OBAA stock solution preparation and storage

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Compound of Interest

Compound Name: (2E)-OBAA

Cat. No.: B1662448

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Application Notes and Protocols for (2E)-OBAA For Researchers, Scientists, and Drug Development Professionals

(2E)-OBAA ((2E)-4-(4-octadecylphenyl)-4-oxobut-2-enoic acid) is a potent and selective inhibitor of phospholipase A2 (PLA2), a critical enzyme in the inflammatory cascade.^[1] With an IC50 value of 70 nM, it serves as a valuable tool for studying cellular signaling pathways involving arachidonic acid metabolism and for the development of novel anti-inflammatory therapeutics.^[1] These notes provide detailed protocols for the preparation and storage of **(2E)-OBAA** stock solutions to ensure experimental reproducibility and compound integrity.

Physicochemical and Biological Properties

Property	Value	Reference
Molecular Formula	C ₂₈ H ₄₄ O ₃	[2]
Molecular Weight	428.65 g/mol	
Appearance	Solid powder	
Purity	>98%	[1]
Biological Activity	Potent inhibitor of phospholipase A ₂ (PLA ₂)	[1]
IC ₅₀	70 nM for PLA ₂	[1]

(2E)-OBAA Stock Solution Preparation

Solubility and Solvent Selection:

(2E)-OBAA is sparingly soluble in aqueous solutions but exhibits good solubility in dimethyl sulfoxide (DMSO). Therefore, DMSO is the recommended solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Notes
DMSO	≥ 5 mg/mL	Gentle warming and sonication may be required for complete dissolution.[3] A 10 mM solution can be achieved with gentle warming.
Water	Insoluble	

Protocol 1: Preparation of a 10 mM (2E)-OBAA Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **(2E)-OBAA**, a commonly used concentration for laboratory research.

Materials:

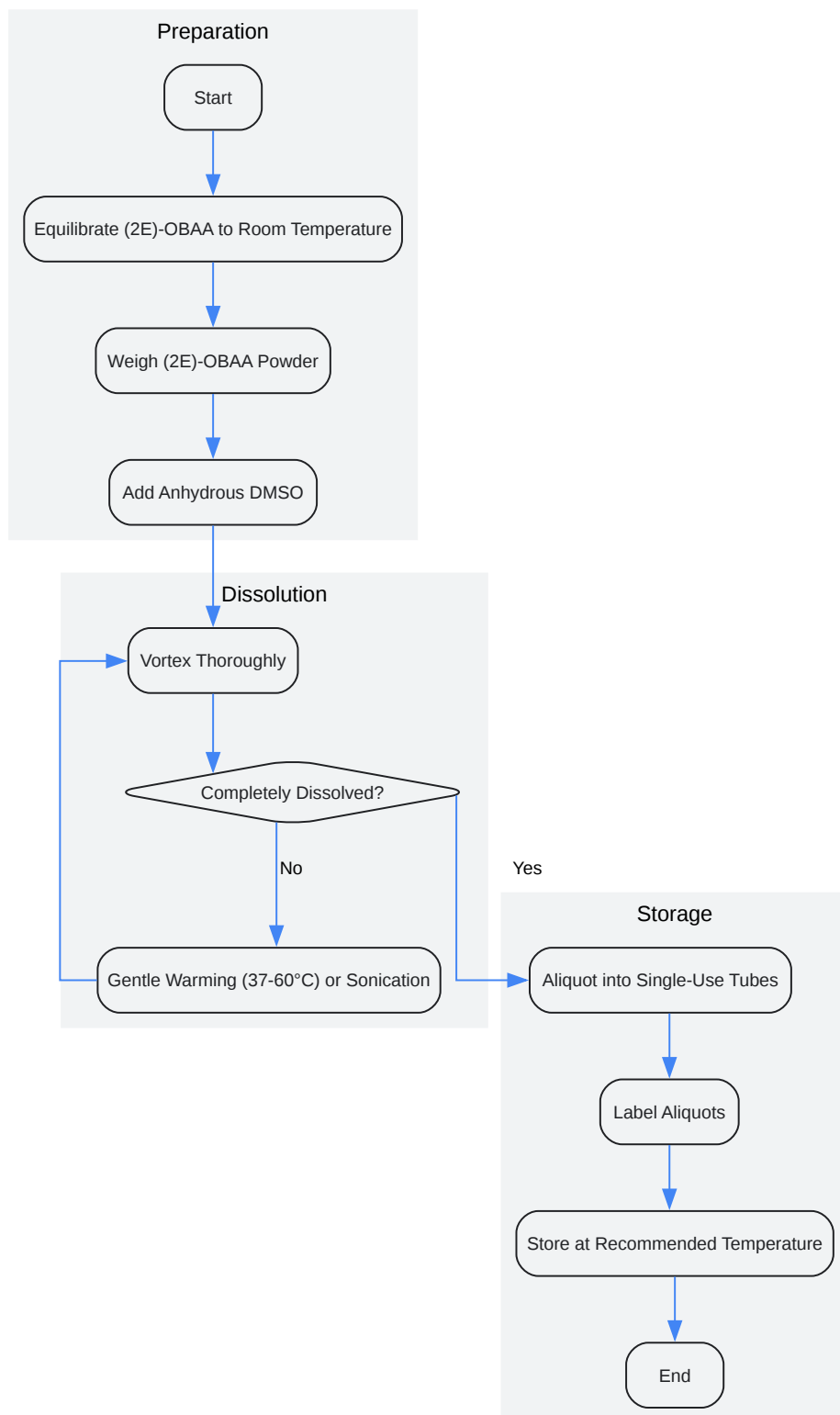
- **(2E)-OBAA** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Procedure:

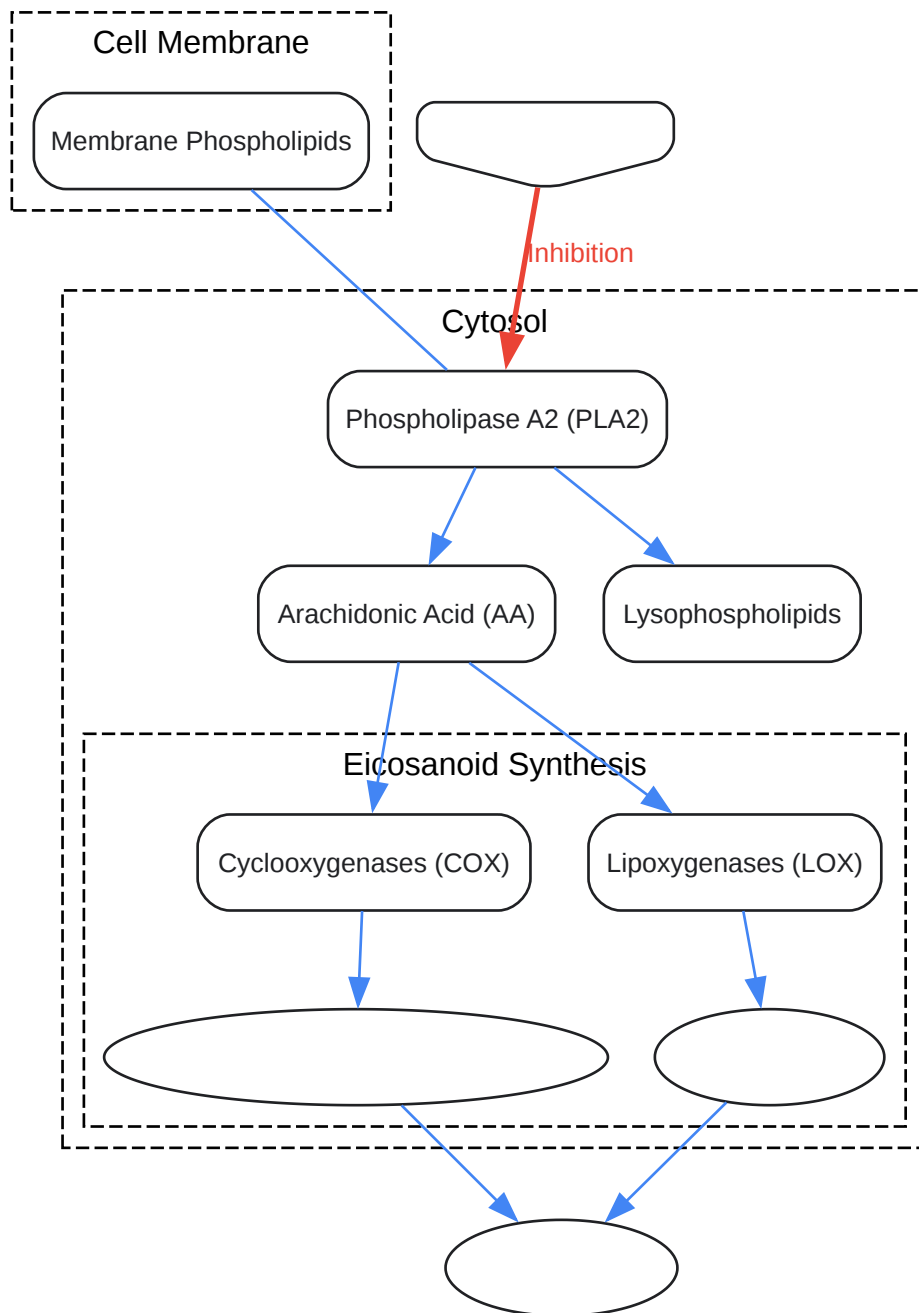
- **Equilibrate (2E)-OBAA to Room Temperature:** Before opening, allow the vial of **(2E)-OBAA** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- **Weigh the Compound:** Accurately weigh the desired amount of **(2E)-OBAA** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.287 mg of **(2E)-OBAA** (Molecular Weight = 428.65 g/mol).
- **Add DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the **(2E)-OBAA** powder.
- **Dissolution:**
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, gentle warming in a water bath set to 37-60°C for 5-10 minutes can be applied.^[3] Intermittently vortex the solution during warming.
 - Alternatively, sonication for 5-10 minutes can aid in dissolving the compound.

- Visual Inspection: Visually inspect the solution to ensure that all the solid has completely dissolved and the solution is clear.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials. This minimizes the number of freeze-thaw cycles the main stock undergoes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots as recommended in the storage guidelines below.

Workflow for Preparing (2E)-OBAA Stock Solution



Inhibition of the Phospholipase A2 Signaling Pathway by (2E)-OBAA

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References

- 1. (2E)-OBAA|CAS 221632-26-4|DC Chemicals [dcchemicals.com]
- 2. (2E)-OBAA|221632-26-4|MSDS [dcchemicals.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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